

Application Notes and Protocols for Padma 28 Aqueous Extract in Cell Culture

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Compound of Interest

Compound Name: Padma 28

Cat. No.: B1168819

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Introduction

Padma 28 is a multi-compound herbal preparation derived from traditional Tibetan medicine, known for its anti-inflammatory, antioxidant, and immunomodulatory properties.[1][2] In recent years, it has garnered interest in the scientific community for its potential therapeutic applications in chronic inflammatory diseases, atherosclerosis, and certain types of cancer.[1][2] These application notes provide a detailed protocol for the preparation of a standardized **Padma 28** aqueous extract for use in cell culture experiments. The protocol is based on methodologies reported in peer-reviewed scientific literature. Additionally, this document summarizes the key cellular effects and signaling pathways modulated by **Padma 28**, offering a valuable resource for researchers investigating its mechanism of action.

Data Presentation: Cellular Effects of Padma 28

The following table summarizes the quantitative data from various studies on the effects of **Padma 28** on different cell lines.

Cell Line	Concentration Range	Incubation Time	Observed Effects	Reference
CEM-C7H2 (T cell-derived lymphocytic leukemia)	0.4 - 1.0 mg/mL	24 - 72 hours	Inhibition of cell proliferation, induction of apoptosis, accumulation in subG1 phase, PARP fragmentation.	[2][3]
Human Aortic Endothelial Cells (HAEC)	Not specified	Not specified	Inhibition of CRP-induced E-selectin expression, upregulation of heme oxygenase-1 (HO-1) mRNA and protein.	[4]
Vascular Smooth Muscle Cells	µg amounts	Not specified	Abrogation of DNA synthesis and proliferation in response to serum bFGF and thrombin.	[5]
Human Dermal Fibroblasts	Not specified	Not specified	Stimulated survival, reduced matrix metalloproteinase-1 (MMP-1), increased type I procollagen production.	[6][7][8]

Human Epidermal Keratinocytes	High concentrations	Not specified	Inhibition of proliferation.	[6] [7]
Human Blood Monocytes	Not specified	Not specified	Decreased production of inflammatory cytokines (IL-1beta, IL-6, IL-8, TNF-alpha) induced by LPS.	[9] [10] [11]

Experimental Protocols

Protocol for Preparation of Padma 28 Aqueous Extract

This protocol is a synthesized methodology based on principles from multiple studies for preparing a sterile aqueous extract of **Padma 28** suitable for cell culture applications.

Materials:

- **Padma 28** powder
- Sterile, distilled, deionized water (cell culture grade)
- Sterile conical tubes (50 mL)
- Laboratory shaker/rocker
- Centrifuge
- Sterile syringes (10 mL or 20 mL)
- Sterile syringe filters (0.22 µm pore size)
- Sterile storage tubes

Procedure:

- Reconstitution: Weigh 400 mg of **Padma 28** powder and transfer it to a 50 mL sterile conical tube.
- Suspension: Add 2 mL of sterile, cell culture grade water to the tube.
- Extraction: Vigorously mix the suspension by vortexing for 1 minute. Place the tube on a laboratory shaker or rocker and incubate for 30 minutes at 37°C with continuous agitation (e.g., 180 rpm).[2]
- Centrifugation: Centrifuge the mixture at 2,000 x g for 10 minutes at room temperature to pellet the insoluble components.[2]
- Filtration: Carefully aspirate the supernatant using a sterile syringe. Attach a 0.22 µm sterile syringe filter to the syringe.
- Sterilization: Filter the supernatant into a new sterile storage tube. This step ensures the sterility of the extract for use in cell culture.[2]
- Stock Solution: The resulting sterile-filtered aqueous solution is your stock extract. Based on the initial quantities, the concentration of this stock solution is approximately 200 mg/mL (assuming full extraction, though actual yield will be lower). It is recommended to perform a dry weight measurement of a small aliquot to determine the precise concentration.
- Storage: Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.[2]

Cell Treatment Protocol

Materials:

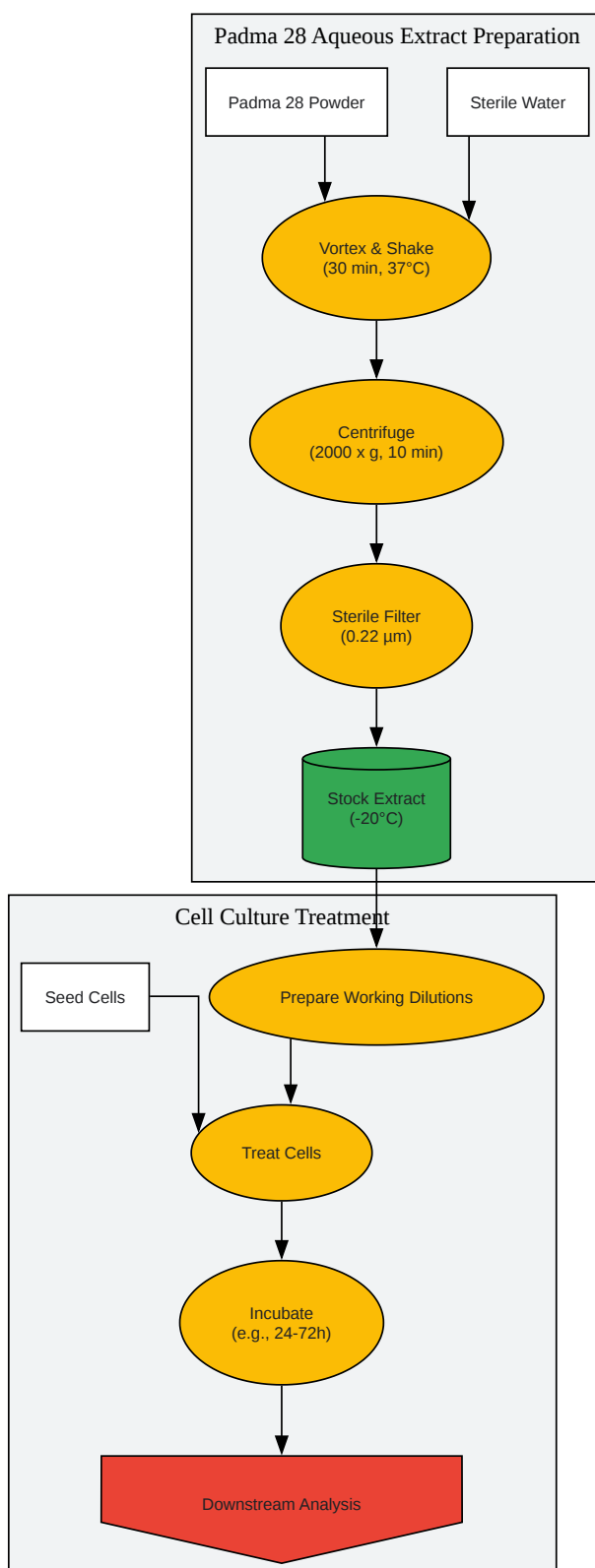
- Cultured cells in appropriate cell culture medium
- **Padma 28** aqueous extract stock solution
- Sterile, cell culture grade water (for control)
- Appropriate cell culture plates or flasks

Procedure:

- **Cell Seeding:** Seed cells at the desired density in appropriate culture vessels and allow them to adhere and stabilize overnight.
- **Preparation of Working Solutions:** Thaw an aliquot of the **Padma 28** stock extract. Prepare serial dilutions of the stock extract in fresh, serum-free or complete cell culture medium to achieve the desired final concentrations (e.g., 0.1, 0.5, 1.0 mg/mL).^[1]
- **Vehicle Control:** Prepare a vehicle control by diluting the sterile water used for extraction in cell culture medium at the same dilution factor as the highest concentration of the **Padma 28** extract.
- **Treatment:** Remove the old medium from the cells and replace it with the medium containing the different concentrations of **Padma 28** extract or the vehicle control.
- **Incubation:** Incubate the cells for the desired experimental duration (e.g., 24, 48, 72 hours).
- **Analysis:** Following incubation, proceed with the desired downstream analyses (e.g., cell viability assays, apoptosis assays, protein extraction for Western blotting, RNA extraction for RT-PCR).

Visualizations

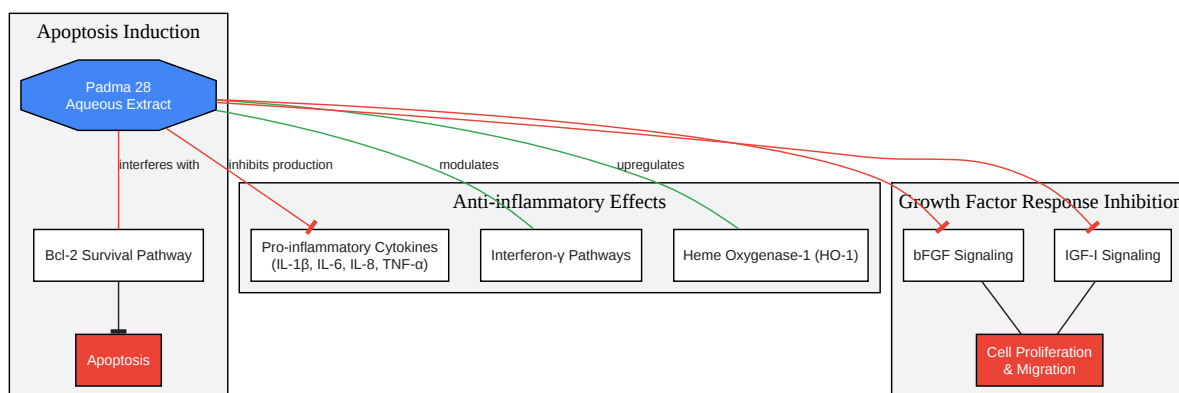
Experimental Workflow



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Caption: Workflow for preparing and applying **Padma 28** aqueous extract.

Postulated Signaling Pathways of Padma 28



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Caption: Postulated signaling pathways affected by **Padma 28**.

Concluding Remarks

The provided protocols and data offer a foundational framework for researchers to investigate the in vitro effects of **Padma 28**. Adherence to a standardized extraction and application methodology is crucial for ensuring reproducibility and comparability of results across different studies. The multifaceted mechanism of action of **Padma 28**, involving the modulation of apoptosis, inflammation, and cell proliferation pathways, underscores its potential as a source for novel therapeutic agents. Further research is warranted to elucidate the specific molecular targets and synergistic interactions of its numerous components.

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References

- 1. researchgate.net [researchgate.net]
- 2. Apoptosis induced by the Tibetan herbal remedy PADMA 28 in the T cell-derived lymphocytic leukaemia cell line CEM-C7H2 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. PADMA-28, a traditional Tibetan herbal preparation, blocks cellular responses to bFGF and IGF-I - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. PADMA 28: a multi-component herbal preparation with retinoid-like dermal activity but without epidermal effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. PADMA 28: a multi-component herbal preparation with retinoid-like dermal activity but without epidermal effects | Isaac Ginsburg [openscholar.huji.ac.il]
- 9. researchgate.net [researchgate.net]
- 10. PADMA-28, a Tibetan herbal preparation is an inhibitor of inflammatory cytokine production - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. adrien.six.online.fr [adrien.six.online.fr]
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